

Application Note: Intracellular ROS Detection with Dihydroxyphenoxazine Probes

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Compound of Interest

Compound Name: Dihydroxyphenoxazine

Cat. No.: B1256666

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Executive Summary

Dihydroxyphenoxazine (ADHP), commonly known by the trade name Amplex® Red, is a colorless, non-fluorescent derivative of dihydroresorufin.[1] While widely recognized as the gold standard for extracellular hydrogen peroxide (ngcontent-ng-c2307461527="" _ngghost-ng-c2764567632="" class="inline ng-star-inserted">

) detection due to its 1:1 stoichiometry and high stability, its application for intracellular ROS detection requires specific experimental modifications.

This guide addresses the technical nuance of using ADHP for intracellular analysis. Unlike fluorescein-based probes (e.g., DCFH-DA), ADHP is not inherently cell-permeable nor self-activating; it strictly requires a peroxidase (typically Horseradish Peroxidase, HRP) to catalyze its oxidation into the fluorescent product, Resorufin.[1]

This protocol details two validated workflows:

- The Efflux Proxy Method (Live Cell): Measuring ROS released into the microenvironment as a correlate of intracellular stress.

- The Endpoint Lysis Method (Intracellular Accumulation): A "snapshot" quantification of total intracellular

using cell permeabilization.

Mechanism & Chemistry

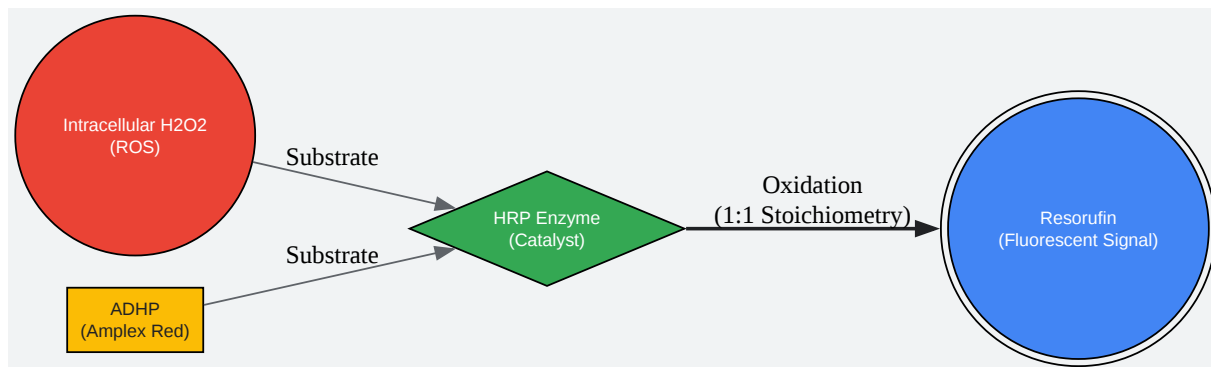
The core reaction relies on the peroxidase-mediated oxidation of 10-acetyl-3,7-dihydroxyphenoxazine (ADHP).

- Substrate: ADHP (Non-fluorescent).[\[1\]](#)[\[2\]](#)
- Catalyst: Horseradish Peroxidase (HRP).[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Oxidant: Hydrogen Peroxide ([\[6\]](#))
- Product: Resorufin (Highly Fluorescent, Ex/Em ~571/585 nm).[\[1\]](#)

Critical Limitation: HRP (~44 kDa) cannot cross the plasma membrane of live cells. Therefore, ADHP added to the media of live cells will only detect [ngcontent-ng-c2307461527="" _nghost-ng-c2764567632="" class="inline ng-star-inserted">](#)

that has diffused out of the cell (Efflux). To measure intracellular ROS, the cell membrane must be compromised (lysis/permeabilization) to allow the probe and enzyme to interact with cytosolic ROS.[\[1\]](#)

Reaction Pathway Diagram



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Caption: Stoichiometric conversion of non-fluorescent ADHP to Resorufin mediated by Peroxidase and ROS.

Experimental Design & Controls

Reagent Preparation

- ADHP Stock (10 mM): Dissolve 10-acetyl-3,7-**dihydroxyphenoxazine** in anhydrous DMSO. Store at -20°C, protected from light. Note: Discard if solution turns pink (auto-oxidation).
- HRP Stock (100 U/mL): Dissolve in Phosphate Buffered Saline (PBS), pH 7.4.
- Reaction Buffer (Krebs-Ringer or PBS): Must be azide-free (azide inhibits HRP).

Controls (Mandatory)

Control Type	Components	Purpose
Background (Blank)	Buffer + ADHP + HRP (No Cells)	Determine baseline auto-oxidation.
Negative Control	Cells + Catalase (PEG-Catalase)	Confirm signal is specific to ngcontent-ng-c2307461527="" _ngghost-ng-c2764567632="" class="inline ng-star-inserted"> .
Positive Control	Cells + Menadione or spike	Validate assay sensitivity.
Specificity Control	Cells + SOD (Superoxide Dismutase)	Distinguish Superoxide from (if using coupled assays).

Protocol: Intracellular ROS Detection (Endpoint Lysis Method)

Best for: Quantifying total accumulated ROS in cell populations at a specific time point.

Step 1: Cell Culture & Treatment[1][7]

- Seed cells in a clear-bottom, black-walled 96-well plate (e.g., 20,000 cells/well).
- Incubate overnight to allow attachment.
- Treat cells with experimental compounds (drugs, stressors) for the desired duration.[1]
- Crucial: Include a "Lysis Control" set of wells containing a known concentration of to calculate recovery efficiency.

Step 2: Washing[1]

- Remove culture media carefully to avoid dislodging cells.

- Wash cells 1x with warm PBS to remove phenol red and serum (both interfere with fluorescence).
 - Tip: Phenol red mimics resorufin absorbance; Serum contains endogenous peroxidases. [\[1\]](#)

Step 3: Lysis & Reaction Setup

Prepare the Lysis/Reaction Master Mix immediately before use. Calculate 100 μ L per well.

Master Mix Composition (Per Well):

- Buffer: 50 mM Sodium Phosphate, pH 7.4 (98 μ L)
- Probe: ADHP (50 μ M final concentration)
- Enzyme: HRP (0.2 U/mL final concentration) [\[1\]](#)[\[4\]](#)[\[5\]](#)
- Detergent: Saponin (40 μ g/mL) or Triton X-100 (0.1%) [\[1\]](#)
 - Why Saponin? It permeabilizes cholesterol-rich membranes gently, releasing cytosolic contents without denaturing enzymes as harshly as SDS. [\[1\]](#)

Step 4: Incubation & Measurement[\[1\]](#)

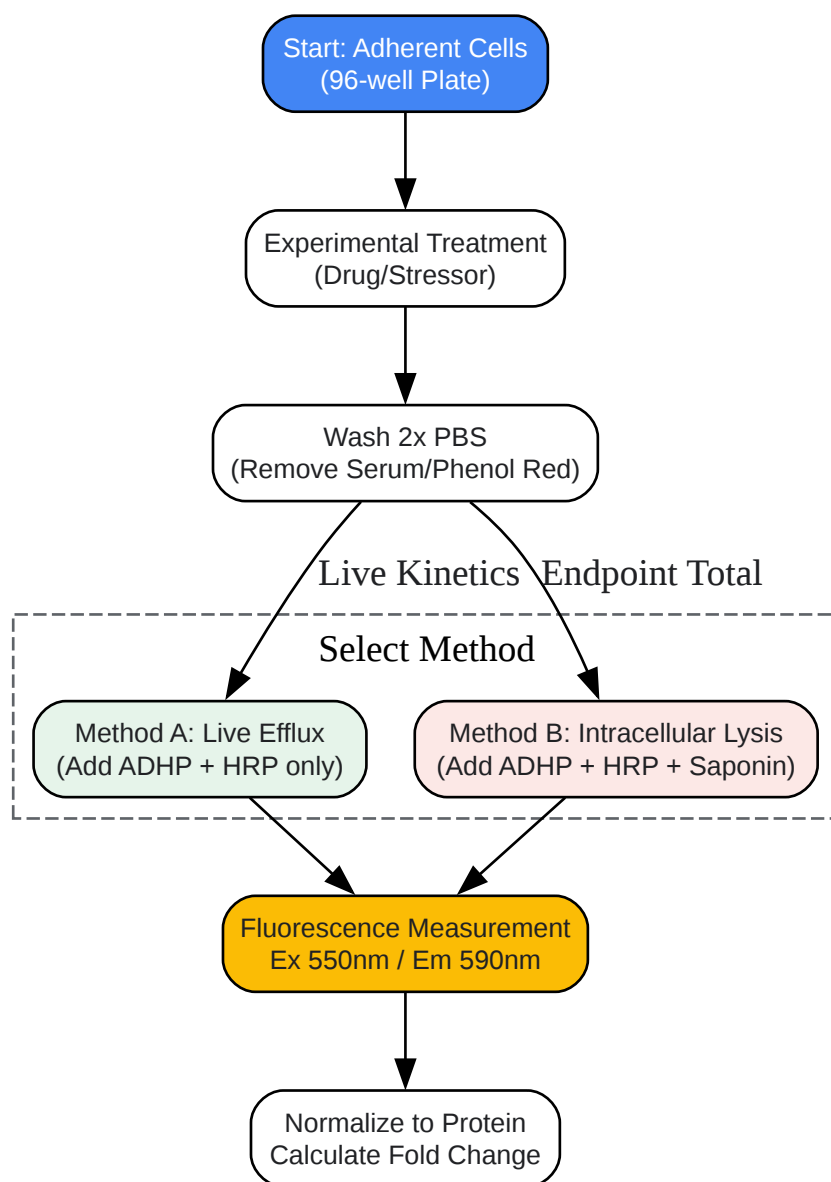
- Add 100 μ L of Lysis/Reaction Master Mix to each well.
- Incubate at 37°C for 30 minutes in the dark.
- Measure fluorescence on a microplate reader. [\[1\]](#)[\[3\]](#)[\[4\]](#)[\[7\]](#)[\[8\]](#)
 - Excitation: 530–560 nm
 - Emission: 590 nm [\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[6\]](#)
- Normalization: Perform a protein assay (BCA) on the same wells or parallel wells to normalize RFU (Relative Fluorescence Units) per μ g of protein.

Protocol: Extracellular ROS Efflux (Live Cell Proxy)

Best for: Real-time monitoring of oxidative stress response in live cells.

- Preparation: Wash cells 2x with Krebs-Ringer Phosphate Glucose (KRPB) buffer.
- Reaction Mix: Prepare KRPB containing 50 μ M ADHP and 0.2 U/mL HRP. (No detergent).
- Initiation: Add 100 μ L Reaction Mix to cells.
- Stimulation: Add agonist (e.g., PMA, ionomycin) immediately after probe addition.^[1]
- Kinetic Read: Measure fluorescence every 2 minutes for 60 minutes at 37°C.
 - Interpretation: The slope of the curve represents the rate of efflux.

Experimental Workflow Diagram



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Caption: Decision tree for detecting Extracellular Efflux vs. Intracellular Accumulation.

Data Analysis & Troubleshooting

Data Presentation

Summarize results in a table comparing Relative Fluorescence Units (RFU) against controls.

Sample Group	Mean RFU	Normalized (RFU/ µg Protein)	Fold Change vs Control
Vehicle Control	1,200	120	1.0
Treatment A (Low)	3,600	350	2.9
Treatment B (High)	8,400	810	6.75
Catalase Control	400	40	0.33

Troubleshooting Guide

- High Background: Often caused by auto-oxidation of ADHP. Ensure stock is colorless. If pink, discard.[\[1\]](#) Keep pH below 8.0.[\[1\]](#)
- No Signal: Check HRP activity. HRP is sensitive to azide and high concentrations of transition metals.
- Signal Saturation: Resorufin can undergo further oxidation to non-fluorescent resazurin if levels are extremely high (>100 µM). Dilute samples if necessary.[\[1\]](#)

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